

D-Phenylalanyl-D-alanine storage and handling best practices

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Compound of Interest

Compound Name: D-Phenylalanyl-D-alanine

Cat. No.: B15438070

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D-Phenylalanyl-D-alanine: Technical Support Center

This technical support center provides best practices for the storage, handling, and use of the dipeptide **D-Phenylalanyl-D-alanine**, designed for researchers, scientists, and drug development professionals. As specific data for this dipeptide is limited, the following guidelines are based on general principles for synthetic peptides and the known properties of its constituent amino acids, D-Phenylalanine and D-Alanine.

Properties and Specifications

Quantitative data for **D-Phenylalanyl-D-alanine** and its constituent amino acids are summarized below for easy reference.

Table 1: Calculated Properties of **D-Phenylalanyl-D-alanine**

Property	Value
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₃
Molecular Weight	236.27 g/mol
IUPAC Name	(2R)-2-[[[(2R)-2-amino-3-phenylpropanoyl]amino]propanoic acid

Table 2: Properties of Constituent Amino Acids

Property	D-Phenylalanine	D-Alanine
CAS Number	673-06-3[1]	338-69-2
Molecular Formula	C ₉ H ₁₁ NO ₂ [2]	C ₃ H ₇ NO ₂
Molecular Weight	165.19 g/mol [2][3]	89.09 g/mol
Appearance	White to off-white powder, needles, or prisms.[2][3]	Solid
Melting Point	273 - 276 °C (decomposes)	292 °C[4]
Solubility	Soluble in water and dilute mineral acids and alkali solutions.[2][3] Slightly soluble in ethanol.[2]	Water solubility: 165,000 mg/L at 25 °C.[4]
Storage Temperature	-20°C for long-term storage.	2-8°C, sealed in dry conditions.[5]

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common questions and issues that may arise during the storage, handling, and experimental use of **D-Phenylalanyl-D-alanine**.

Storage and Handling

Q1: How should I store lyophilized **D-Phenylalanyl-D-alanine** upon receipt?

A: Lyophilized peptides are stable at room temperature for several weeks, but for long-term storage, they should be kept at -20°C or colder in a tightly sealed container, protected from light.[6][7] Peptides are often hygroscopic, meaning they readily absorb moisture from the air, which can significantly reduce their long-term stability.[7]

Q2: What is the correct procedure for opening and weighing the lyophilized peptide?

A: To minimize moisture absorption, it is crucial to allow the peptide container to equilibrate to room temperature before opening it.[6] This prevents condensation from forming on the cold peptide powder. After weighing out the desired amount, it is best practice to flush the container with a dry, inert gas like nitrogen before resealing to displace air and moisture.[6]

Q3: What personal protective equipment (PPE) should be worn when handling **D-Phenylalanyl-D-alanine**?

A: As with any chemical powder, standard laboratory PPE should be worn. This includes safety glasses with side shields, a lab coat, and gloves. Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of the powder.

Q4: How should I store solutions of the peptide?

A: For maximum stability, it is recommended to prepare a concentrated stock solution, aliquot it into single-use volumes, and store these at -20°C or colder.[8] Avoid repeated freeze-thaw cycles as this can degrade the peptide.[8] Solutions should generally not be stored at pH > 8, and if necessary, should be kept chilled.[8]

Solubilization and Experimental Use

Q5: How do I determine the best solvent for **D-Phenylalanyl-D-alanine**?

A: There is no universal solvent for all peptides. A good starting point is sterile, distilled water. Based on its constituent amino acids, **D-Phenylalanyl-D-alanine** is expected to be soluble in aqueous solutions. If solubility is an issue, a small amount of dilute acetic acid or ammonium hydroxide can be added to aid dissolution, depending on the peptide's isoelectric point. Always test solubility on a small portion of the peptide first.

Q6: I'm having trouble dissolving the peptide. What are the troubleshooting steps?

A: If the peptide does not readily dissolve, you can try the following methods:

- **Sonication:** Brief periods of sonication can help break up aggregates and increase the rate of dissolution.

- **Gentle Warming:** Warming the solution slightly can increase solubility, but avoid excessive heat which could degrade the peptide.
- **pH Adjustment:** As mentioned above, adjusting the pH can help.
- **Organic Solvents:** For highly hydrophobic peptides, organic solvents like DMSO, DMF, or acetonitrile may be necessary. However, ensure these solvents are compatible with your downstream experiments.

Q7: My experimental results are inconsistent. Could the peptide be degraded?

A: Yes, peptide degradation is a possible cause of inconsistent results. Signs of degradation can include:

- Difficulty in dissolving the peptide compared to previous batches.
- Appearance of discoloration or aggregation in the lyophilized powder.
- The presence of particulates in the solution after it should be fully dissolved. The most effective way to prevent degradation is to store the peptide in its lyophilized form at -20°C or colder and to avoid repeated freeze-thaw cycles of solutions.[8]

Q8: Are there any known chemical incompatibilities for **D-Phenylalanyl-D-alanine**?

A: Peptides are generally incompatible with strong oxidizing agents, strong acids, and bases.[9] The peptide bond can be hydrolyzed under extreme pH conditions. Additionally, peptides containing certain amino acids can be sensitive to specific conditions; for example, those with Cysteine or Methionine can be unstable in DMSO.

Experimental Protocols

Protocol: Preparation of a Peptide Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **D-Phenylalanyl-D-alanine** (MW: 236.27 g/mol).

Materials:

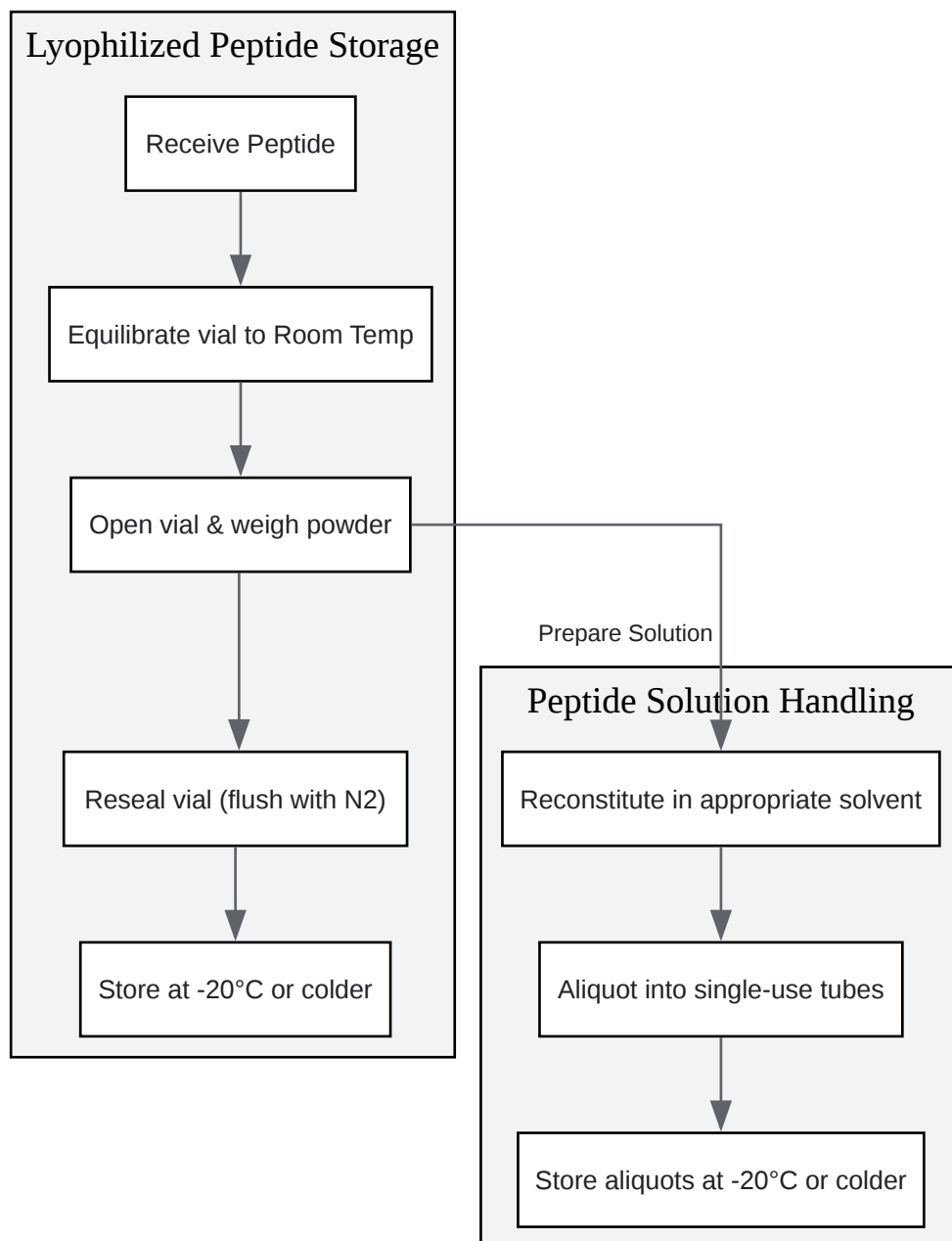
- **D-Phenylalanyl-D-alanine** (lyophilized powder)
- Sterile, nuclease-free water or appropriate buffer
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

Procedure:

- **Equilibration:** Remove the vial of lyophilized **D-Phenylalanyl-D-alanine** from -20°C storage and allow it to sit at room temperature for at least 10-15 minutes before opening.
- **Calculation:** Determine the mass of peptide needed. To make 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 236.27 \text{ g/mol} \times 1000 \text{ mg/g} = 2.36 \text{ mg}$
- **Weighing:** Carefully weigh out the calculated mass (e.g., 2.36 mg) of the peptide powder into a sterile tube.
- **Reconstitution:** Add the calculated volume of solvent (e.g., 1 mL of sterile water) to the tube containing the peptide.
- **Dissolving:** Cap the tube tightly and vortex gently to dissolve the peptide. If the peptide does not dissolve completely, sonicate the solution for short bursts (10-20 seconds) in a water bath sonicator.
- **Storage:** Once fully dissolved, aliquot the stock solution into single-use volumes in sterile tubes. Store the aliquots at -20°C or -80°C.

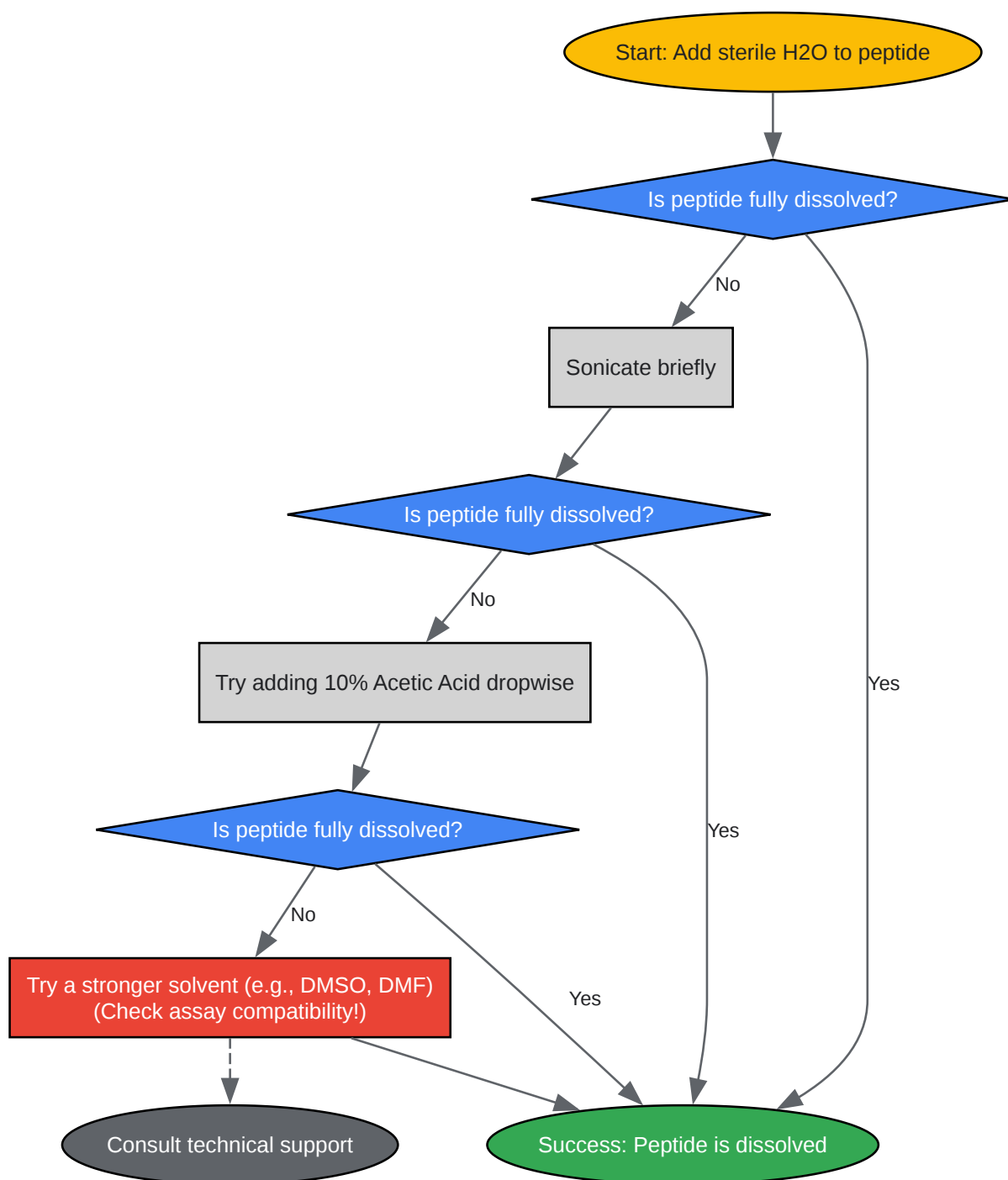
Visualizations

The following diagrams illustrate key workflows for handling and troubleshooting **D-Phenylalanyl-D-alanine**.



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Caption: Recommended workflow for storage and handling of peptides.



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